An In-depth Technical Guide to Methyl Hypochlorite (CAS 593-78-2)

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Methyl hypochlorite*
CAS No.:	*593-78-2*
Cat. No.:	*B3344060*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the properties, synthesis, reactivity, and safety considerations for **methyl hypochlorite** (CH_3ClO). Due to its high reactivity and instability, this compound is primarily of interest in research contexts, particularly in atmospheric chemistry and as a reactive intermediate in organic synthesis.

Core Properties

Methyl hypochlorite is a volatile and highly reactive compound. Its physical and chemical properties are summarized in the tables below.

Physical Properties

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Property	Value	Reference(s)
Molecular Formula	CH_3ClO	[1]
Molar Mass	66.48 g/mol	[1]
Appearance	Gas at STP	[1]
Odor	Pungent	[1]
Density	1.058 g/cm³	[1]
Melting Point	-120.4 °C	[1]
Boiling Point	9.18 °C	[1]
Solubility in Water	Decomposes	[1]
Refractive Index (n D)	1.343	[1]

Chemical & Spectroscopic Properties

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Property	Value	Reference(s)
Chemical Name	Methyl hypochlorite	[1]
Synonyms	(Chlorooxy)methane, Hypochlorous acid methyl ester, Methoxy chloride	[1]
CAS Number	593-78-2	[1]
^{1}H NMR	Predicted singlet, estimated chemical shift ~3.5-4.0 ppm. Experimental data not readily available in cited literature.	
^{13}C NMR	Predicted single peak, estimated chemical shift ~50-60 ppm. Experimental data not readily available in cited literature.	
Key IR Absorptions	Predicted C-H stretching (~2950-2850 cm^{-1}), C-O stretching (~1050-1000 cm^{-1}), O-Cl stretching (~750-550 cm^{-1}). Experimental data not readily available in cited literature.	
Ionization Energy	10.39 ± 0.02 eV	

Thermodynamic Properties

Property	Value	Reference(s)
Enthalpy of Formation (ΔH f°)	-210 ± 10 kJ/mol (older value); ~ -64.5 ± 6.2 kJ/mol (more recent value)	[2]
Heat of Decomposition	~2300 - 3000 J/g	[2]

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Synthesis and Experimental Protocols

Methyl hypochlorite is notoriously unstable and is typically prepared in situ for immediate use. The classical synthesis was first reported by Traugott Sandmeyer in the 1880s.[1]

Sandmeyer Method: Chlorination of Alkaline Methanol

This method involves the reaction of chlorine gas with a cooled, alkaline solution of methanol.[3]

Experimental Protocol:

- Preparation of Alkaline Methanol: Prepare a 10% aqueous solution of sodium hydroxide (NaOH). To this, add methanol (CH_3OH) in a molar ratio appropriate for the desired scale, ensuring the mixture remains cool.
- Chlorination: Cool the alkaline methanol solution to 0°C in an ice bath. Bubble chlorine gas (Cl_2) through the cooled solution with vigorous stirring. The reaction is exothermic and the temperature should be carefully monitored and maintained at or below 0°C.
- Isolation: **Methyl hypochlorite**, being sparingly soluble in water, will separate as a yellowish, oily layer. Due to its extreme instability, it is recommended to use the product in solution with an inert solvent or in situ without isolation.
- Caution: This procedure must be conducted in a well-ventilated fume hood with appropriate safety precautions due to the use of toxic chlorine gas and the explosive nature of the product.

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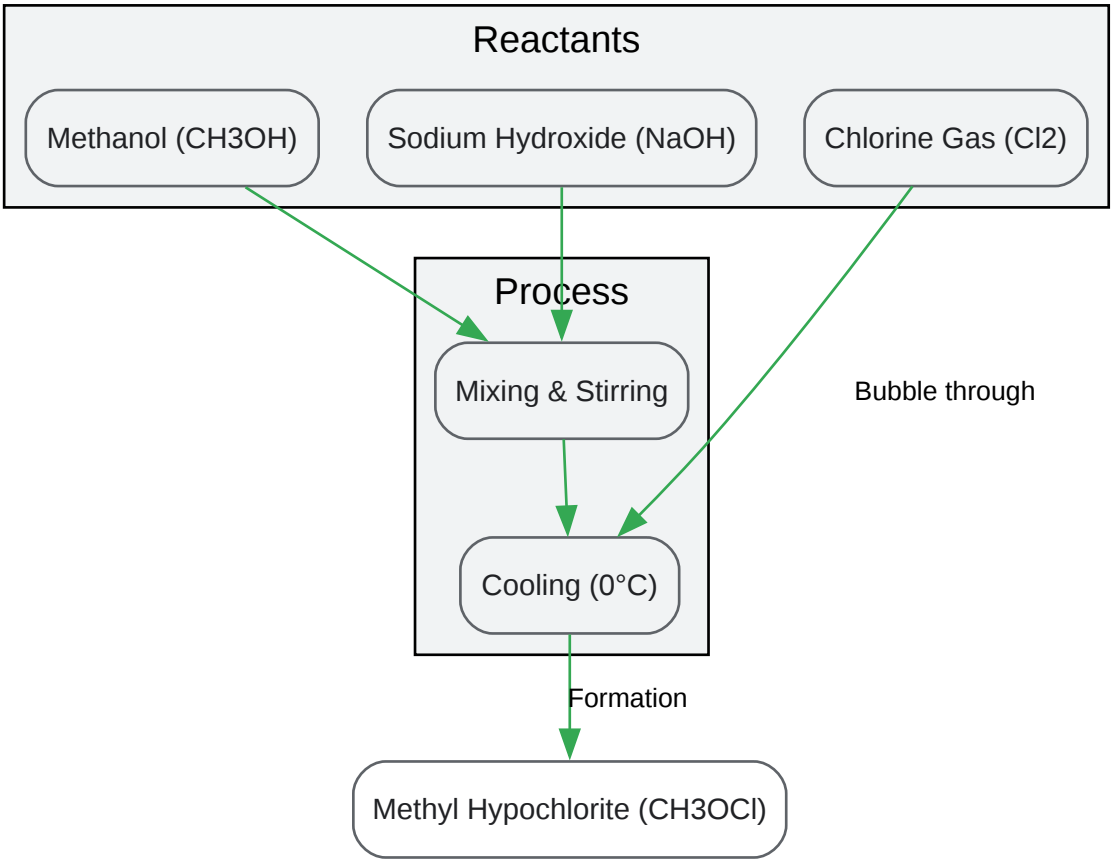
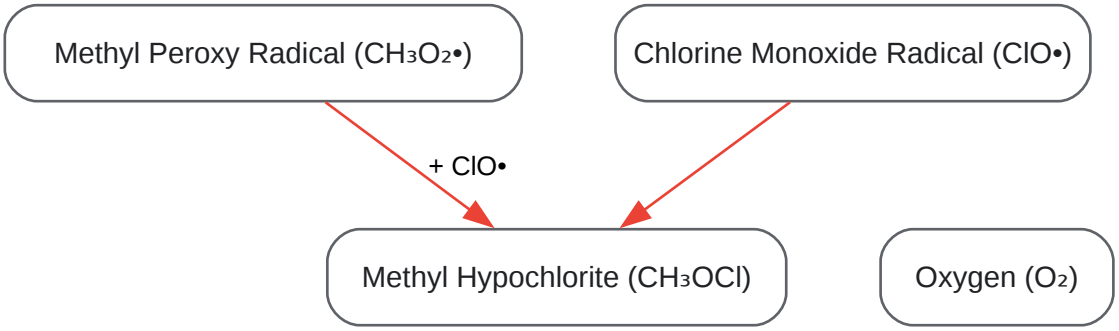
Synthesis of Methyl Hypochlorite (Sandmeyer Method)



Atmospheric Formation of Methyl Hypochlorite



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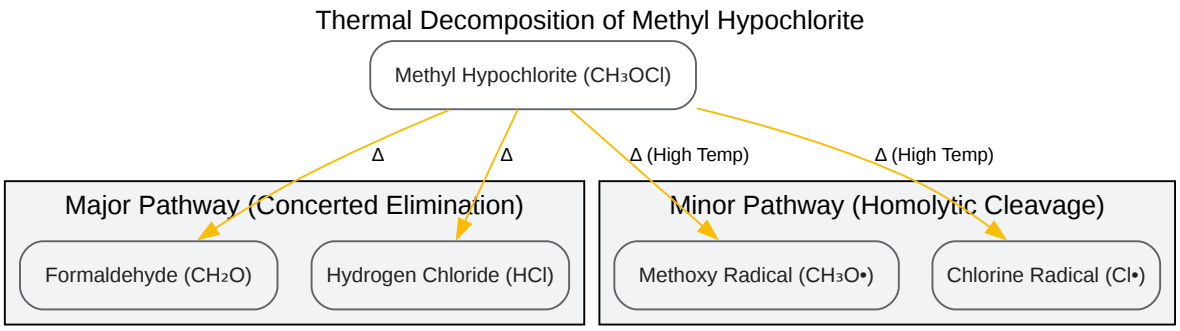

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References

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